

Comprehensive Disposal Guide: N-(2-amino-5-chlorophenyl)acetamide

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Compound of Interest

Compound Name: *N-(2-amino-5-chlorophenyl)acetamide*

CAS No.: 87049-66-9

Cat. No.: B2996422

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Executive Summary & Chemical Identification

Proper disposal of **N-(2-amino-5-chlorophenyl)acetamide** (CAS: 87049-66-9) is critical due to its halogenated nature and potential environmental toxicity. Unlike simple organic waste, the presence of a chlorine atom on the aromatic ring mandates specific incineration protocols to prevent the formation of dioxins and the release of hydrochloric acid (HCl) gas.^[1] This guide provides a validated, step-by-step workflow for the segregation, containment, and disposal of this compound in research environments.

Chemical Profile

Property	Specification
Chemical Name	N-(2-amino-5-chlorophenyl)acetamide
Synonyms	N-(5-chloro-2-aminophenyl)acetamide; 2-amino-5-chloroacetanilide
CAS Number	87049-66-9
Molecular Formula	C ₈ H ₉ ClN ₂ O
Physical State	Solid (Crystalline Powder)
Hazard Class	Irritant (Skin/Eye), Potential Sensitizer, Aquatic Toxicity
Waste Stream	Halogenated Organic (Strict Segregation Required)

Safety & Hazard Assessment (Pre-Disposal)

Before initiating any disposal procedure, the operator must acknowledge the specific hazards associated with chlorinated anilines/acetanilides.[\[1\]](#)

Hazard Causality

- Halogen Content: The chlorine substituent at the 5-position renders this compound a "Halogenated Organic." Incineration without acid gas scrubbing can release corrosive HCl.
- Nitrogen Content: The acetamide and amino groups can generate nitrogen oxides (NOx) during thermal decomposition.
- Sensitization: Acetanilide derivatives are known skin sensitizers; dermal contact must be absolutely prevented to avoid allergic dermatitis.

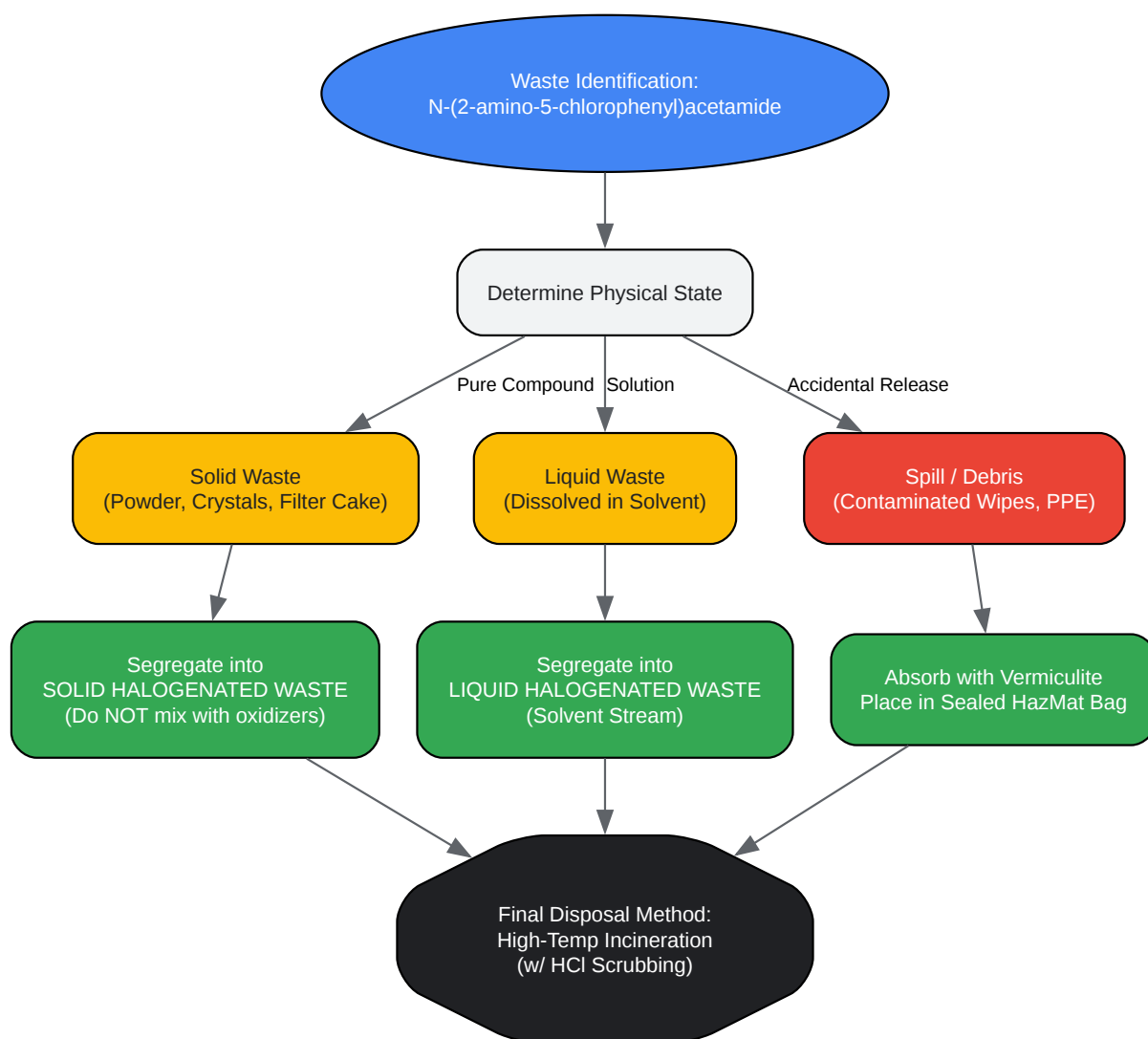
Mandatory PPE[\[1\]](#)

- Respiratory: N95 particulate respirator (minimum) or half-mask with organic vapor/acid gas cartridges if handling large quantities or solutions.
- Dermal: Double-gloving with Nitrile (0.11 mm minimum thickness).

- Ocular: Chemical splash goggles (ANSI Z87.1 compliant).

Disposal Decision Logic

The following decision tree outlines the operational workflow for categorizing and disposing of **N-(2-amino-5-chlorophenyl)acetamide** based on its physical state and concentration.



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Figure 1: Operational decision tree for the segregation and disposal of **N-(2-amino-5-chlorophenyl)acetamide**.

Detailed Disposal Protocols

Protocol A: Solid Waste Disposal

Applicability: Pure powder, expired stock, or filter cakes.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated "Solid Waste" drum.
- Labeling: Affix a hazardous waste label. Clearly mark "HALOGENATED ORGANIC SOLID".
 - Critical: List the full chemical name.[2] Do not use abbreviations like "Cl-Amine."
- Transfer:
 - Place the container in a fume hood.[3][4]
 - Transfer the solid using a chemically inert spatula or scoop.
 - Prohibition: Do NOT mix with strong oxidizers (e.g., permanganates, nitrates) or strong acids in the same solid waste container, as this may generate exothermic reactions or toxic gases.[1]
- Sealing: Ensure the lid is screwed on tightly with a vapor-proof seal.

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures or mother liquors containing the compound.

- Solvent Compatibility Check: Ensure the carrier solvent is compatible with the "Halogenated Waste" stream.
 - Compatible: Dichloromethane, Chloroform, Ethyl Acetate, Methanol.[1]
 - Incompatible: Strong oxidizers or reactive metals.

- Segregation: Pour into the Halogenated Solvent Waste carboy (typically red or yellow safety cans in many labs).
 - Reasoning: Even if the solvent is non-halogenated (e.g., Methanol), the presence of dissolved **N-(2-amino-5-chlorophenyl)acetamide** (Cl content) classifies the entire mixture as halogenated waste for incineration purposes [1].
- Record Keeping: Log the approximate concentration and volume on the waste tag.

Protocol C: Spill Cleanup & Emergency Disposal

Applicability: Accidental release on benchtop or floor.

- Isolation: Evacuate the immediate area. Post "Do Not Enter" signage.
- PPE Upgrade: Wear splash goggles and double nitrile gloves. If powder is airborne, use a respirator.[1]
- Containment:
 - Solids: Cover with wet paper towels (dampened with water) to prevent dust generation, then wipe up.[1]
 - Liquids: Surround with inert absorbent material (vermiculite, sand, or commercial spill pads).[1]
- Collection:
 - Scoop all contaminated material into a heavy-duty plastic bag or a wide-mouth jar.
 - Label as "Hazardous Waste - Debris Contaminated with Halogenated Organics".
- Surface Decontamination: Wash the area with a soap and water solution.[5] Collect the rinsate as liquid hazardous waste.

Regulatory Compliance & Transport

RCRA Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA), **N-(2-amino-5-chlorophenyl)acetamide** is not explicitly listed as a P- or U-coded waste. However, it must be characterized by the generator:

- **Characteristic Waste:** If the waste stream exhibits toxicity (D-codes) or ignitability (D001) due to solvents.
- **Halogenated Rule:** Most waste handlers require any waste containing >1,000 ppm halogens to be treated as a halogenated stream to comply with incineration permits (preventing damage to incinerator linings from HCl) [2].

Final Disposition

The ultimate disposal method must be High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).[1]

- **Requirement:** The incinerator must be equipped with a secondary combustion chamber and acid gas scrubbers.
- **Prohibition:** Never dispose of this compound down the drain (sanitary sewer) or in regular trash. It poses a risk of long-term aquatic toxicity [3].

References

- United States Environmental Protection Agency (EPA). (2023). Hazardous Waste Management for Generators: Halogenated Solvents. Retrieved from [\[Link\]](#)
- Code of Federal Regulations. (2023). 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [\[Link\]](#)

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